Application Notes and Protocols for In Vivo Use of PFE-360

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Compound of Interest	
Compound Name:	*PFE-360*
CAS No.:	*1527475-61-1*
Cat. No.:	*B610063*

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Introduction

PFE-360, also known as PF-06685360, is a potent, selective, and orally active inhibitor of the leucine-rich repeat kinase 2 (LRRK2).[1] With an in vivo IC50 of 2.3 nM, **PFE-360** serves as a critical tool in studying the physiological and pathological roles of LRRK2, particularly in the context of neurodegenerative diseases like Parkinson's.[1][2][3] These application notes provide detailed protocols for the dissolution of **PFE-360** for in vivo administration, ensuring optimal delivery and reproducible results in preclinical research.

Chemical Properties

A summary of the key chemical properties of **PFE-360** is presented in the table below.

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Property	Value	Reference
CAS Number	1527475-61-1	[1][4]
Molecular Formula	$C_{16}H_{16}N_6O$	[4]
Molecular Weight	308.34 g/mol	[2]
In Vivo IC50	2.3 nM (for LRRK2)	[1][2][3]

In Vitro Solubility

The solubility of **PFE-360** in dimethyl sulfoxide (DMSO) is a critical first step for preparing stock solutions. It is important to use fresh, high-quality DMSO as it is hygroscopic and absorbed moisture can impact solubility.[4]

Solvent	Concentration	Notes	Reference
DMSO	10.42 mg/mL (33.79 mM)	Ultrasonic treatment may be required to fully dissolve the compound.	[1][3]
DMSO	31 mg/mL (100.53 mM)	Use fresh DMSO to avoid reduced solubility due to moisture absorption.	[4]
Water	Insoluble	[4]	
Ethanol	Insoluble	[4]	

In Vivo Dissolution Protocols

The following are established protocols for dissolving **PFE-360** for in vivo administration. The choice of vehicle will depend on the specific experimental requirements, including the route of administration and desired dosing volume. It is recommended to prepare fresh solutions for each experiment. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[1]

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Protocol 1: Aqueous Formulation

This formulation is suitable for oral or parenteral administration where a clear solution is desired.

Component	Percentage
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%
Solubility	≥ 1.04 mg/mL (3.37 mM)

Protocol 2: Cyclodextrin-Based Formulation

This formulation utilizes a solubilizing agent, SBE-β-CD, to enhance the aqueous solubility of **PFE-360**.

Component	Percentage
DMSO	10%
20% SBE-β-CD in Saline	90%
Solubility	≥ 1.04 mg/mL (3.37 mM)

Protocol 3: Oil-Based Formulation

This formulation is suitable for oral gavage.

Component	Percentage
DMSO	10%
Corn Oil	90%
Solubility	≥ 1.04 mg/mL (3.37 mM)

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Protocol 4: Carboxymethylcellulose-Based Suspension

This protocol is for preparing a homogenous suspension for oral administration.

Component	Preparation
CMC-Na Solution	Add 5 mg of PFE-360 to 1 mL of CMC-Na solution.
Final Concentration	5 mg/mL

Experimental Workflow for In Vivo Formulation

The following diagram illustrates a generalized workflow for the preparation of **PFE-360** for in vivo studies.

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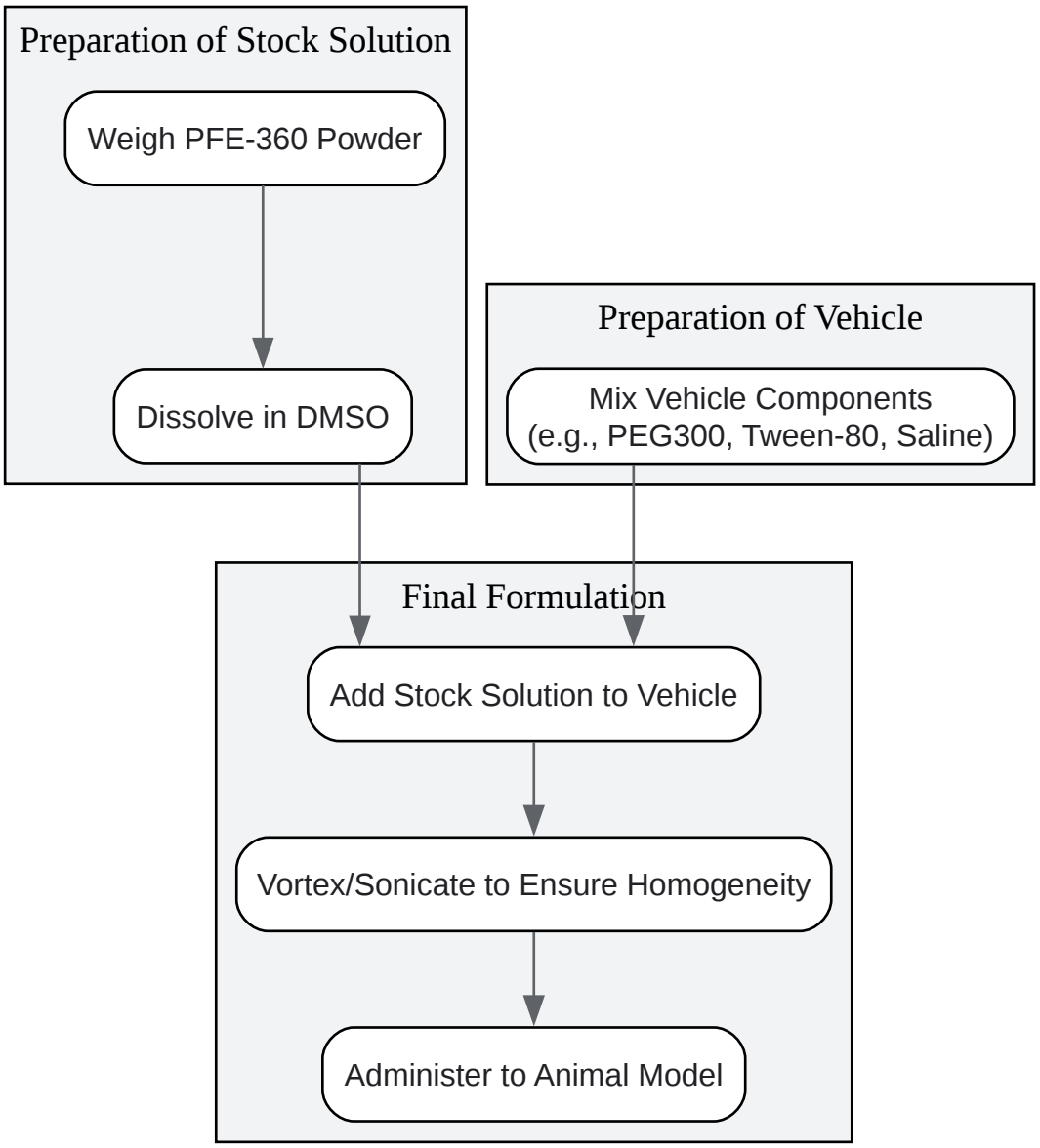

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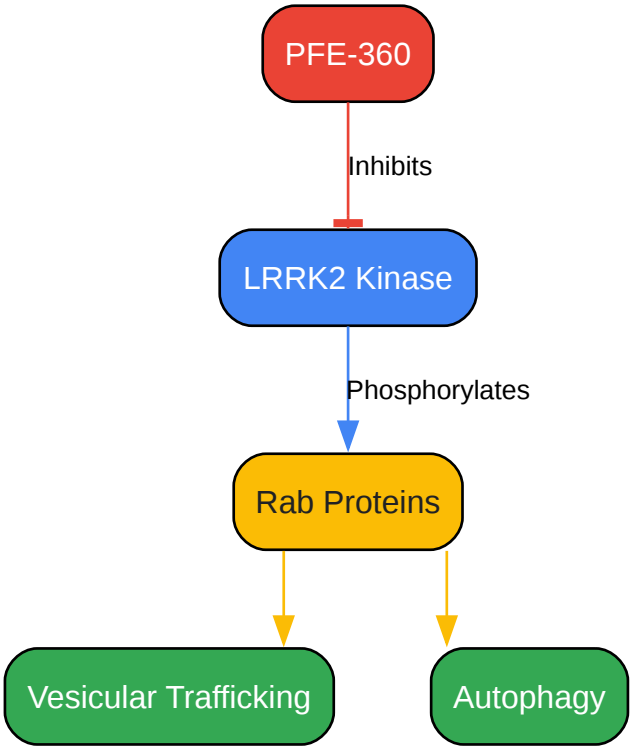

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